

Preparing 19-Oxocinobufagin Stock Solutions for In Vitro Experiments

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Compound of Interest

Compound Name: 19-Oxocinobufagin

Cat. No.: B12427794

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

19-Oxocinobufagin is a bufadienolide, a class of cardioactive steroids, that has garnered significant interest in biomedical research for its potential therapeutic applications, including anticancer activities. Accurate and reproducible in vitro experimentation relies on the correct preparation of stock solutions. This document provides a detailed protocol for the preparation, storage, and handling of **19-Oxocinobufagin** stock solutions to ensure consistency and reliability in experimental outcomes. The primary solvent for **19-Oxocinobufagin** is Dimethyl Sulfoxide (DMSO), a polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds.^[1]

Data Presentation

Quantitative data and key information for preparing **19-Oxocinobufagin** stock solutions are summarized in the table below for easy reference.

Parameter	Value	Source/Note
Compound Name	19-Oxocinobufagin	-
CAS Number	24512-59-2	[1][2][3]
Molecular Weight	456.53 g/mol	[1][2][4]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Recommended Stock Concentration	1-10 mM (Empirical determination recommended)	General laboratory practice
Storage Temperature	-20°C	[1]
Short-term Stability	Up to 2 weeks at -20°C	[1]
Long-term Stability	Up to 2 years at -20°C in powder form	[3]

Experimental Protocols

Materials

- **19-Oxocinobufagin** powder (purity ≥98%)
- Dimethyl Sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM 19-Oxocinobufagin Stock Solution

This protocol describes the preparation of a 10 mM stock solution. The concentration can be adjusted based on experimental needs and the empirically determined solubility of **19-Oxocinobufagin** in DMSO.

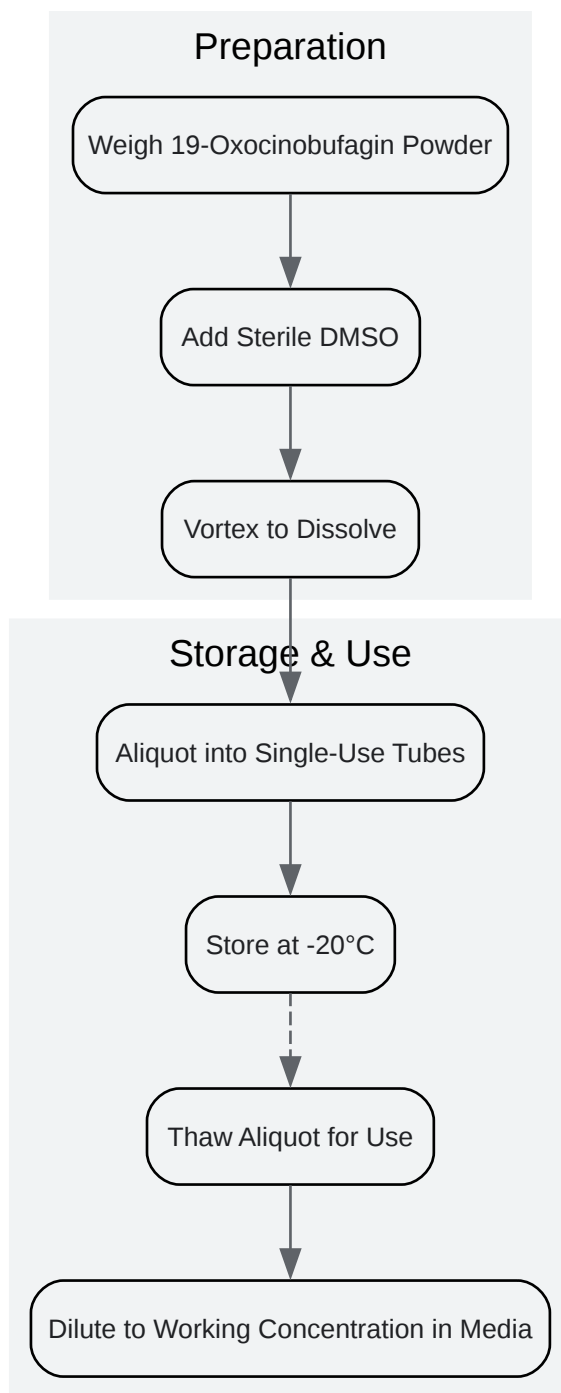
- Calculate the required mass of **19-Oxocinobufagin**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molar Concentration (mol/L)} * \text{Molecular Weight (g/mol)} * \text{Volume (L)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 456.53 \text{ g/mol} * 0.001 \text{ L} * 1000 \text{ mg/g}$
 - $\text{Mass} = 4.57 \text{ mg}$
- Weighing the **19-Oxocinobufagin**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 4.57 mg of **19-Oxocinobufagin** powder directly into the tared microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of sterile, cell culture grade DMSO to the microcentrifuge tube containing the **19-Oxocinobufagin** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

- Store the aliquots at -20°C for short-term use (up to 2 weeks).^[1] For long-term storage, it is recommended to store the compound in its powder form at -20°C.^[3]
- Preparation of Working Solutions:
 - When needed for an experiment, thaw a single aliquot of the stock solution at room temperature.
 - Prepare the final working concentration by diluting the stock solution in the appropriate cell culture medium. For example, to prepare a 10 µM working solution from a 10 mM stock, a 1:1000 dilution is required.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.

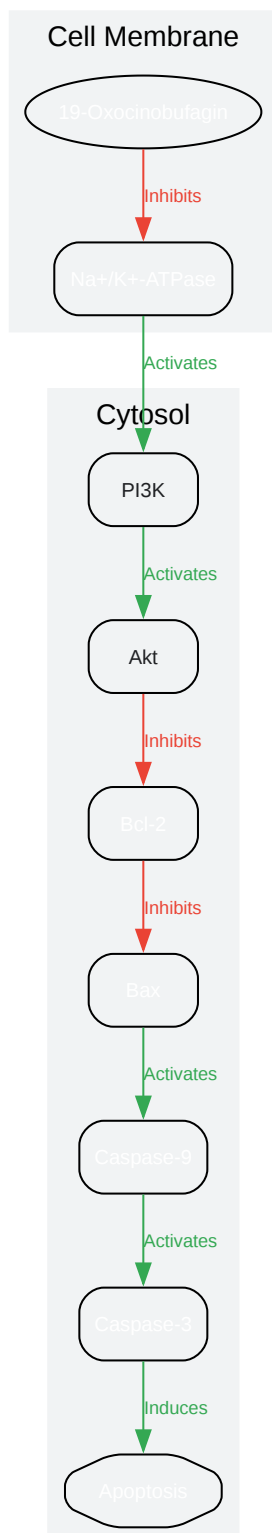
Mandatory Visualizations

Experimental Workflow

Experimental Workflow for Stock Solution Preparation



Putative Signaling Pathway of 19-Oxocinobufagin

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References

- 1. 19-Oxocinobufagin | CAS:24512-59-2 | Manufacturer ChemFaces [chemfaces.com]
- 2. 1pchem.com [1pchem.com]
- 3. molnova.com [molnova.com]
- 4. 19-Oxocinobufagin | C₂₆H₃₂O₇ | CID 102093791 - PubChem [pubchem.ncbi.nlm.nih.gov]
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